

Fluenetil (CAS 4301-50-2): A Technical Guide

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Compound of Interest

Compound Name: *Fluenetil*

Cat. No.: *B1672873*

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Abstract

This technical guide provides a comprehensive overview of **Fluenetil** (CAS 4301-50-2), a chemical compound formerly used as an acaricide and insecticide. This document details its chemical and physical properties, outlines a probable synthesis method, and elucidates its primary mechanism of action. The guide also presents available toxicological data and discusses potential, though currently unsubstantiated, therapeutic applications. Experimental protocols for key analytical and biological assays are provided to facilitate further research. All quantitative data is summarized in structured tables, and key pathways and workflows are visualized using diagrams.

Introduction

Fluenetil, also known as 2-fluoroethyl ([1,1'-biphenyl]-4-yl)acetate, is a fluorinated ester that was introduced as an acaricide to control mite eggs and winter stages of various pests on cereals.[1] Although no longer manufactured or registered for use as a pesticide in the United States, its unique mechanism of toxicity and chemical structure may be of interest to researchers in toxicology and drug development.[2] This guide aims to consolidate the available technical information on **Fluenetil** to serve as a foundational resource for scientific investigation.

Chemical and Physical Properties

Fluenetil is a solid at room temperature with a molecular formula of $C_{16}H_{15}FO_2$ and a molecular weight of 258.29 g/mol .[2][3] It is classified as a member of the biphenyls and is a fluorinated ester.[2] It is likely insoluble in water. The key physicochemical properties of **Fluenetil** are summarized in Table 1.

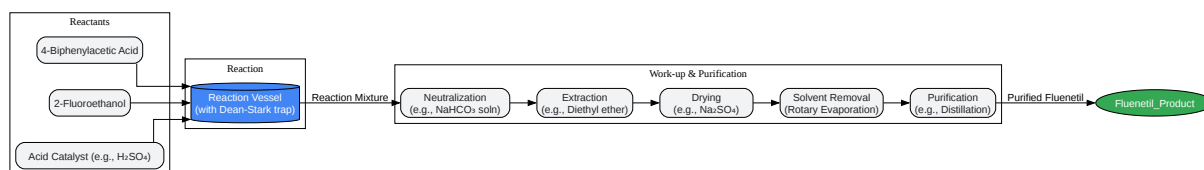
Table 1: Physicochemical Properties of **Fluenetil**

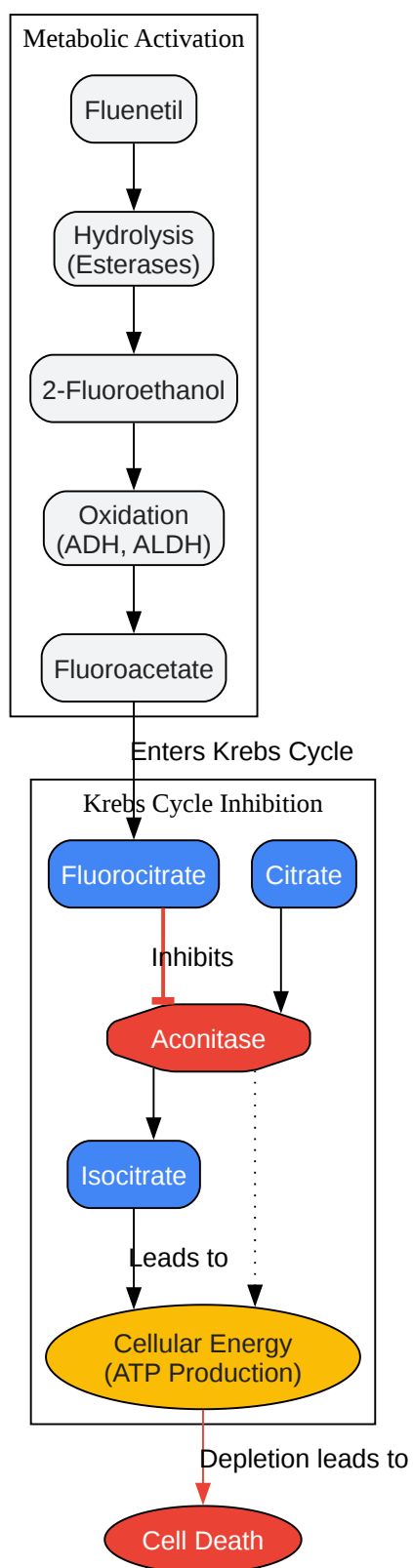
Property	Value	Source(s)
CAS Number	4301-50-2	
Molecular Formula	$C_{16}H_{15}FO_2$	
Molecular Weight	258.29 g/mol	
IUPAC Name	2-fluoroethyl 2-([1,1'-biphenyl]-4-yl)acetate	
Synonyms	Fluenethyl, Lambrol, Mytrol, M 2060, TH 367-1	
Physical Description	Solid	
Boiling Point	373.6 °C at 760 mmHg (estimated)	
Flash Point	173.6 °C (estimated)	
Density	1.1556 g/cm ³ (estimated)	
XLogP3	3.9	
Topological Polar Surface Area	26.3 Å ²	

Synthesis

While a specific, detailed synthesis protocol for **Fluenetil** is not readily available in the public domain, a plausible method is the Fischer esterification of 4-biphenylacetic acid with 2-fluoroethanol in the presence of an acid catalyst.

Postulated Synthesis Workflow





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